

# 1-(Phenylsulfinyl)piperidine: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: 1-(Phenylsulfinyl)piperidine

Cat. No.: B185665

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **1-(Phenylsulfinyl)piperidine** (CAS RN: 4972-31-0). The following sections detail the compound's properties, associated hazards, recommended handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

## Chemical and Physical Properties

**1-(Phenylsulfinyl)piperidine** is a sulfinamide used as a reagent in organic synthesis, particularly in glycosylation reactions. Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NOS	[1][2]
Molecular Weight	209.31 g/mol	[2][3]
Appearance	White crystalline solid	[4]
Melting Point	84-88 °C	[1][3]
Boiling Point (Predicted)	354.2 ± 25.0 °C	[1]
Density (Predicted)	1.22 ± 0.1 g/cm <sup>3</sup>	[1]
CAS Number	4972-31-0	[2][3]

## Hazard Identification and Classification

**1-(Phenylsulfinyl)piperidine** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with ingestion, skin and eye contact, and respiratory irritation. The GHS classification is detailed in the following table.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

The signal word for this compound is Warning.[2][4]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **1-(Phenylsulfinyl)piperidine** to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[2\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).[\[2\]](#)
- Respiratory Protection: A NIOSH-approved N95 dust mask or higher-level respirator should be used, especially when handling the solid form, to avoid inhalation of dust particles.
- Skin and Body Protection: A laboratory coat and closed-toe shoes are required.

## Engineering Controls

Work with **1-(Phenylsulfinyl)piperidine** should be conducted in a well-ventilated area.[\[2\]](#) A chemical fume hood is recommended, particularly for procedures that may generate dust or aerosols.[\[2\]](#) An eyewash station and safety shower must be readily accessible in the immediate work area.

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid the formation and inhalation of dust.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[4\]](#)
- Ensure containers are tightly closed when not in use.[\[2\]](#)

## Storage Conditions

Store **1-(Phenylsulfinyl)piperidine** in a cool, dry, and well-ventilated place.[\[2\]](#) Keep the container tightly sealed to prevent moisture ingress.[\[2\]](#) A recommended storage temperature is

-20°C.

## Experimental Workflow and Handling

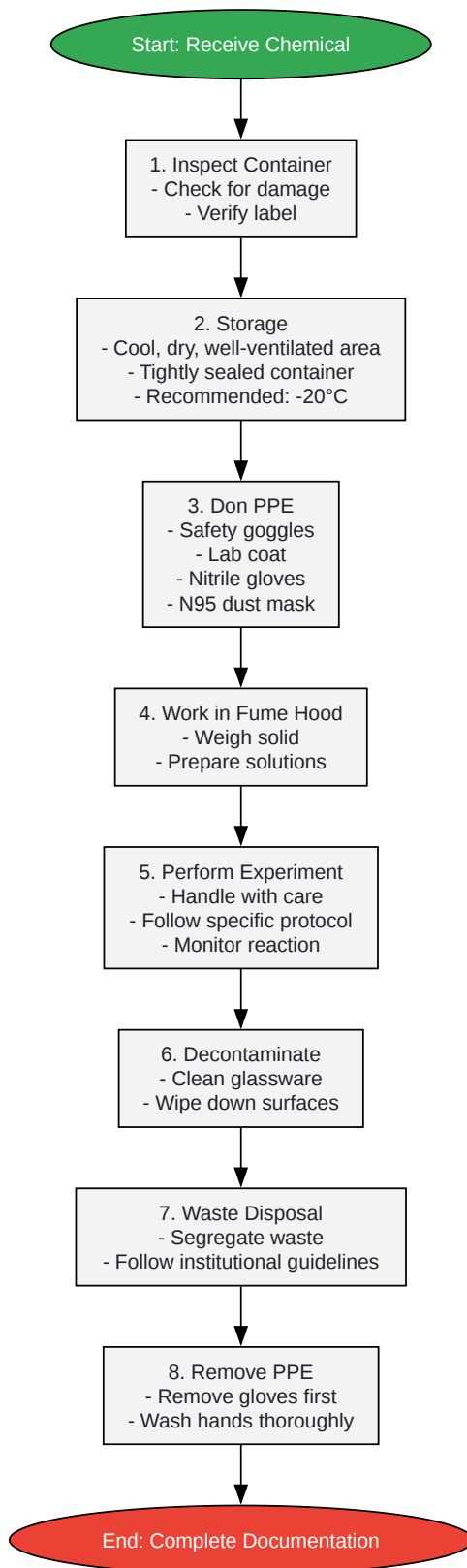
While specific experimental protocols will vary, the following provides a general workflow for the safe handling and use of **1-(Phenylsulfinyl)piperidine** in a research context, based on its application in glycosylation reactions.

## General Experimental Protocol for Glycosylation Reactions

**1-(Phenylsulfinyl)piperidine** is often used in conjunction with trifluoromethanesulfonic anhydride (Tf<sub>2</sub>O) for the activation of thioglycosides.<sup>[4]</sup> A typical procedure involves the following steps, which should be performed under an inert atmosphere (e.g., argon or nitrogen) and at low temperatures:

- **Reagent Preparation:** In a fume hood, add the thioglycoside, **1-(Phenylsulfinyl)piperidine**, and a non-nucleophilic base (such as 2,4,6-tri-tert-butylpyrimidine) to a flask containing activated molecular sieves in a dry solvent like dichloromethane.<sup>[4]</sup>
- **Cooling:** Cool the reaction mixture to a low temperature, typically between -78 °C and -60 °C, using a dry ice/acetone or similar cooling bath.<sup>[4]</sup>
- **Activation:** Slowly add trifluoromethanesulfonic anhydride to the cooled and stirred solution.<sup>[4]</sup>
- **Addition of Acceptor:** After a short activation period (e.g., 5 minutes), add a solution of the glycosyl acceptor.<sup>[4]</sup>
- **Reaction Quenching and Work-up:** Once the reaction is complete, allow the mixture to warm to room temperature. The reaction is then quenched, typically with a saturated aqueous solution of sodium bicarbonate.<sup>[4]</sup> The organic layer is separated, washed, dried, and concentrated under reduced pressure.
- **Purification:** The crude product is then purified, commonly by column chromatography on silica gel.<sup>[4]</sup>

The following diagram illustrates a logical workflow for the safe handling of **1-(Phenylsulfinyl)piperidine**.



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Caption: Safe handling workflow for **1-(Phenylsulfinyl)piperidine**.

## First Aid and Emergency Procedures

In the event of exposure to **1-(Phenylsulfinyl)piperidine**, immediate action is crucial.

Exposure Route	First Aid Measures
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[2][4]
In Case of Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[2]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][4]
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth. Do NOT induce vomiting.[2][4]

## Fire-Fighting Measures

In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam.

## Accidental Release Measures

For a small spill, wear appropriate PPE, and carefully sweep up the solid material, avoiding dust generation. Place it in a sealed container for disposal. For a large spill, evacuate the area and follow emergency procedures.

## Disposal Considerations

Dispose of **1-(Phenylsulfinyl)piperidine** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

This guide is intended to provide essential safety and handling information. Researchers should always consult the most current Safety Data Sheet (SDS) for **1-(Phenylsulfinyl)piperidine** before use and adhere to all institutional safety policies and procedures.

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